

# Spectroscopic data of 2-Allyl-4,6-dibenzoylresorcinol (NMR, IR, MS)

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## Compound of Interest

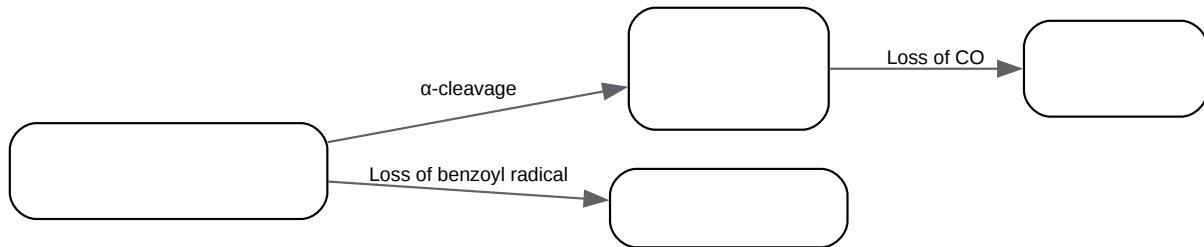
Compound Name: 2-Allyl-4,6-dibenzoylresorcinol

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## Molecular Structure

A clear understanding of the molecular architecture is essential before delving into its spectroscopic signatures. **2-Allyl-4,6-dibenzoylresorcinol** is a highly substituted aromatic compound featuring a central resorcinol (1,3-dihydroxybenzene) core. This core is functionalized with two benzoyl groups and one allyl group.



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## References

- 1. scbt.com [scbt.com]
- 2. 2-ALLYL-4,6-DIBENZOYLRESORCINOL | 102593-74-8 [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. 2-Allyl-4,6-dibenzoylresorcinol - 102593-74-8 | VulcanChem [vulcanchem.com]
- 5. 2-ALLYL-4,6-DIBENZOYLRESORCINOL | CAS: 102593-74-8 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 6. 2-Allyl-4,6-dibenzoylresorcinol, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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